

An In-depth Technical Guide to 2-Methylpropyl-2-D1 Alcohol

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Compound of Interest

Compound Name: 2-Methylpropyl-2-D1 alcohol

CAS No.: 20440-13-5

Cat. No.: B3044117

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Introduction

2-Methylpropyl-2-D1 alcohol, also known as isobutanol-2-d1, is a deuterated isotopologue of 2-methyl-1-propanol (isobutanol). In this molecule, the hydrogen atom at the second carbon position is replaced by its heavier, stable isotope, deuterium (D). This seemingly subtle structural modification imparts significant changes to the molecule's properties, making it an invaluable tool for researchers, particularly in the fields of mechanistic chemistry, metabolic pathway analysis, and pharmaceutical development. The increased mass of deuterium leads to a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond, which is the origin of the kinetic isotope effect (KIE)[1][2][3]. This guide provides a comprehensive overview of the chemical properties, synthesis, and critical applications of **2-Methylpropyl-2-D1 alcohol** for professionals in scientific research and drug discovery.

Physicochemical and Spectroscopic Properties

The substitution of a single protium atom with deuterium results in measurable differences in the physical and spectroscopic properties of the molecule. While macroscopic properties like

boiling and melting points show minimal deviation from the parent compound, spectroscopic signatures are profoundly altered, providing a direct means of analysis and characterization.

Physicochemical Data

The physical properties of **2-Methylpropyl-2-D1 alcohol** are very similar to those of its non-deuterated counterpart, isobutanol. The primary difference is a slight increase in molar mass and density due to the presence of the heavier deuterium isotope.[\[4\]](#)[\[5\]](#)

Property	Value (2-Methylpropyl-2-D1 Alcohol)	Value (Isobutanol)
IUPAC Name	2-deuterio-2-methylpropan-1-ol [4]	2-Methyl-1-propanol [6]
Molecular Formula	C ₄ H ₉ DO	C ₄ H ₁₀ O [6]
Molar Mass	75.13 g/mol [4] [5]	74.12 g/mol
Appearance	Colorless liquid	Colorless liquid [7]
Boiling Point	~108 °C	108 °C [8]
Melting Point	~-108 °C	-108 °C [8]
Density	Slightly > 0.803 g/mL	0.803 g/mL at 25 °C [8]
Refractive Index	~1.396	n _{20/D} 1.396 [8]
Water Solubility	~70-85 g/L	70 g/L at 20°C [7]

Spectroscopic Profile: A Definitive Signature

Spectroscopy provides the most definitive evidence for the successful deuteration and isotopic purity of **2-Methylpropyl-2-D1 alcohol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The most telling feature is the absence of the proton signal at the C2 position. The signals of adjacent protons will also exhibit simplified splitting patterns. For instance,

the doublet corresponding to the $\text{-CH}_2\text{OH}$ protons in isobutanol would collapse into a singlet, as it is no longer coupled to a proton at C2.

- ^{13}C NMR: The signal for the C2 carbon will be observed as a triplet due to coupling with the deuterium atom (spin $I=1$).
- ^2H NMR (Deuterium NMR): A distinct signal will be present, confirming the location and presence of the deuterium label.
- Infrared (IR) Spectroscopy: The C-D bond has a lower vibrational frequency than a C-H bond. This results in a characteristic C-D stretching peak appearing in the range of $2100\text{-}2200\text{ cm}^{-1}$, a region that is typically clear of other strong absorptions. This is a significant shift from the C-H stretching vibrations observed between $2850\text{-}3000\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The molecular ion peak for **2-Methylpropyl-2-D1 alcohol** will appear at $m/z = 75$, one mass unit higher than that of isobutanol ($m/z = 74$)[4]. Fragmentation patterns may also be altered, as the stronger C-D bond is less likely to cleave than a C-H bond during ionization.

Synthesis and Purification

The targeted synthesis of **2-Methylpropyl-2-D1 alcohol** requires a regioselective method to introduce the deuterium atom at the C2 position. A common and effective laboratory-scale approach is the reduction of a corresponding carbonyl compound with a deuterated reducing agent.

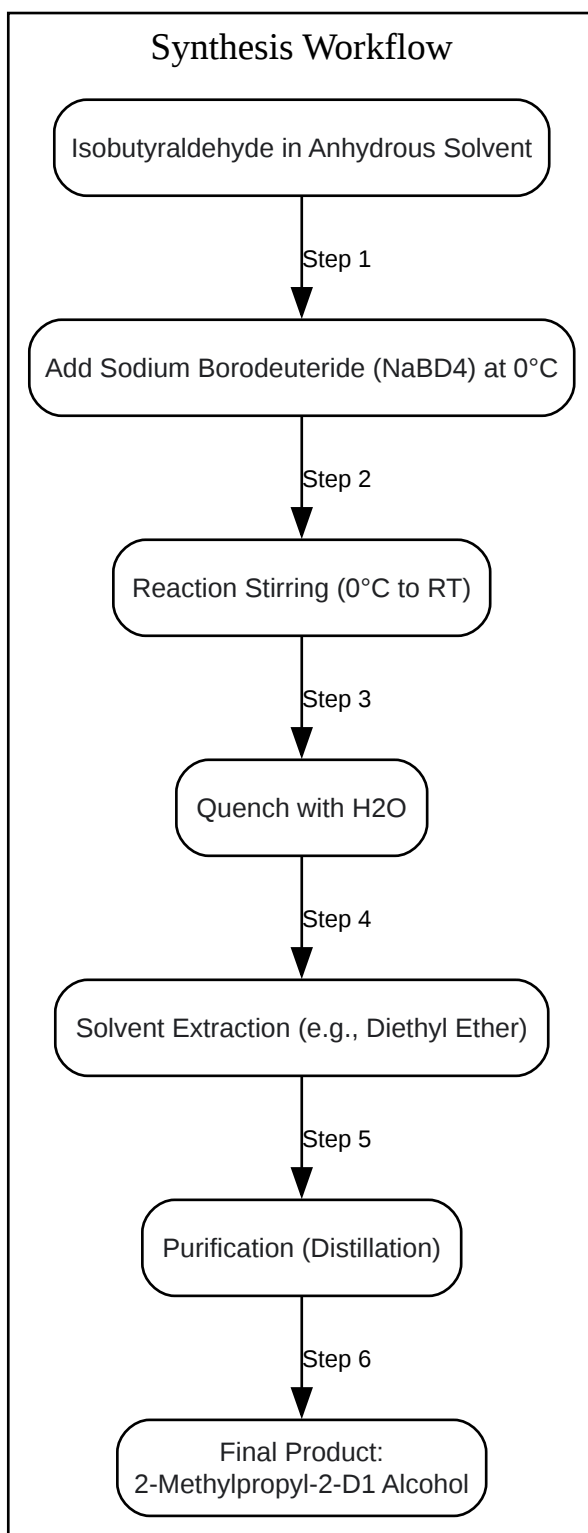
Synthetic Protocol: Reduction of Isobutyraldehyde

A reliable method for preparing **2-Methylpropyl-2-D1 alcohol** is the reduction of isobutyraldehyde (2-methylpropanal) using a deuterated hydride reagent such as sodium borodeuteride (NaBD_4) or lithium aluminum deuteride (LiAlD_4).

Step-by-Step Methodology:

- Reaction Setup: A solution of isobutyraldehyde in a suitable anhydrous solvent (e.g., ethanol or THF) is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath.

- **Reagent Addition:** Sodium borodeuteride is added portion-wise to the stirred solution. The molar ratio is typically kept close to stoichiometric, with a slight excess of the reducing agent.
- **Reaction:** The reaction mixture is stirred at 0 °C for a specified period and then allowed to warm to room temperature to ensure complete conversion.
- **Quenching:** The reaction is carefully quenched by the slow addition of water or a dilute acid to decompose any unreacted reducing agent.
- **Extraction:** The product is extracted from the aqueous layer using an organic solvent like diethyl ether. The organic layers are combined.
- **Purification:** The combined organic extracts are washed, dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed by rotary evaporation. The resulting crude alcohol can be further purified by distillation.



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Caption: Workflow for the synthesis of **2-Methylpropyl-2-D1 alcohol**.

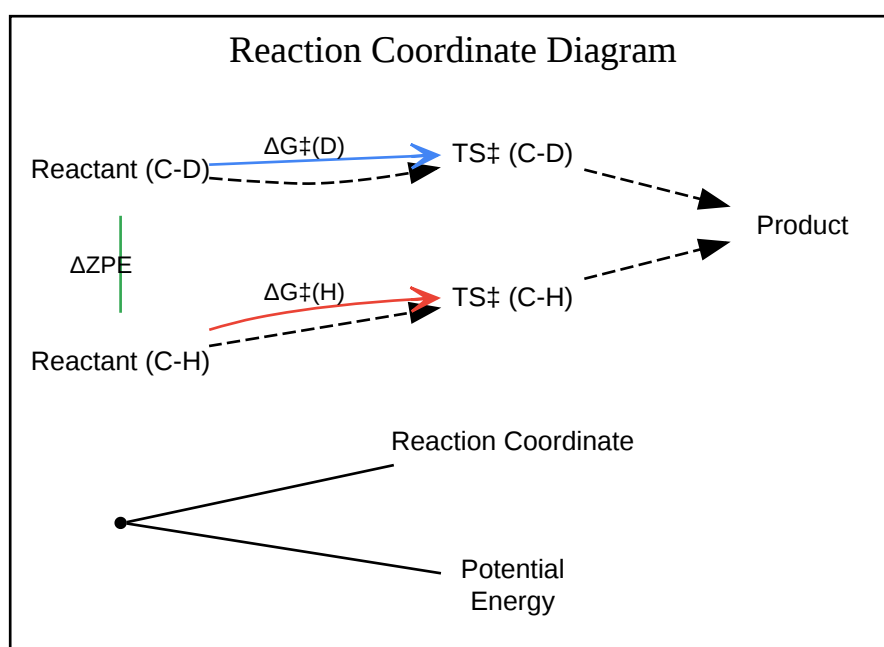
Chemical Reactivity and the Kinetic Isotope Effect (KIE)

The chemical reactivity of **2-Methylpropyl-2-D1 alcohol** is fundamentally similar to that of isobutanol, as it is governed by the primary alcohol functional group. It undergoes typical alcohol reactions such as oxidation, dehydration, and esterification. However, the critical difference lies in the rate at which certain reactions occur.

Understanding the Kinetic Isotope Effect (KIE)

The KIE is a phenomenon where molecules containing heavier isotopes react at different rates than their non-substituted counterparts[2][3]. This effect arises from the difference in zero-point vibrational energy between a C-H and a C-D bond. The C-D bond is stronger and has a lower zero-point energy, meaning more energy is required to break it.

If the C-D bond at the C2 position is broken during the rate-determining step of a reaction, the reaction will proceed more slowly than the same reaction with isobutanol. This is known as a primary KIE and is a powerful tool for elucidating reaction mechanisms.[1] A significant k_H/k_D ratio (the rate constant of the hydrogen-containing reactant divided by that of the deuterium-containing reactant) provides strong evidence that the C-H bond is cleaved in the rate-limiting step.



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Caption: Energy profile illustrating the Kinetic Isotope Effect (KIE).

Applications in Research and Drug Development

The unique properties of **2-Methylpropyl-2-D1 alcohol** make it a valuable tool in several scientific domains.

Mechanistic Elucidation

As described above, the primary application is in the study of reaction mechanisms. By comparing the reaction rates of deuterated and non-deuterated isobutanol, chemists can determine whether the C-H bond at the C2 position is involved in the rate-determining step. This has been fundamental in understanding various organic reactions, including oxidation and elimination processes.[1]

Isotopic Labeling and Metabolic Studies

Deuterated compounds serve as excellent tracers in metabolic studies. **2-Methylpropyl-2-D1 alcohol** can be incorporated into larger molecules and its journey through biological systems can be tracked using techniques like mass spectrometry or NMR. This allows researchers to map metabolic pathways and understand how substances are processed in vivo.

Drug Development: The "Deuterium Effect"

In pharmaceutical sciences, selectively replacing hydrogen with deuterium at a site of metabolic attack can significantly alter a drug's pharmacokinetic profile.[9] This strategy, often termed the "deuterium effect," leverages the KIE to slow down the rate of drug metabolism.

Potential benefits include:

- **Increased Half-Life:** A slower metabolism can lead to a longer drug half-life, potentially reducing the required dosing frequency.[9]
- **Reduced Toxic Metabolites:** If a metabolic pathway leads to the formation of toxic byproducts, slowing this process can improve the drug's safety profile.

- Improved Bioavailability: By protecting the drug from first-pass metabolism, a greater concentration of the active compound may reach systemic circulation.

The first deuterated drug, deutetrabenazine, was approved by the FDA in 2017, validating this approach in modern drug design.^[9]

Safety and Handling

2-Methylpropyl-2-D1 alcohol shares the same safety hazards as isobutanol. It is a flammable liquid and should be handled with appropriate precautions.^{[5][10][11]}

- Handling: Use in a well-ventilated area, preferably a fume hood. Keep away from ignition sources such as open flames, sparks, and hot surfaces.^{[10][11][12]} Ground and bond containers during transfer to prevent static discharge.^{[10][12]}
- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves (e.g., Neoprene, Butyl Rubber), and a lab coat.^[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.^[8]
- In case of contact: In case of eye contact, rinse immediately with plenty of water.^[8] If on skin, wash with soap and water.

Conclusion

2-Methylpropyl-2-D1 alcohol is more than just a heavy version of a common solvent. It is a sophisticated chemical probe that provides deep insights into reaction mechanisms and biological processes. Its strategic application, particularly in leveraging the kinetic isotope effect, has advanced our understanding of chemical reactivity and opened new avenues in drug development to create safer and more effective medicines. For researchers and drug development professionals, a thorough understanding of the principles and properties outlined in this guide is essential for harnessing the full potential of this unique molecule.

References

- ChemBK. (n.d.). 2-Methyl-1-propanol. Retrieved from [\[Link\]](#)

- FooDB. (2010). Showing Compound 2-Methyl-1-propanol (FDB003274). Retrieved from [\[Link\]](#)
- Canadian Science Publishing. (n.d.). THE MASS SPECTRA OF THREE DEUTERATED BUTANOLS. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN103755523A - Preparation method for 2-methylallyl alcohol.
- National Center for Biotechnology Information. (n.d.). **2-Methylpropyl-2-D1 alcohol**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Gant, T. G. (2023). Deuterium in drug discovery: progress, opportunities and challenges. Nature Reviews Drug Discovery. Retrieved from [\[Link\]](#)
- Macmillan Group. (2005). Kinetic Isotope Effects in Organic Chemistry. Retrieved from [\[Link\]](#)
- Journal of the American Chemical Society. (n.d.). FURTHER STUDIES ON THE MASS SPECTRA OF BUTANOLS. 3-MONODEUTERIO-1-BUTANOL AND 4-MONODEUTERIO-1-BUTANOL. Retrieved from [\[Link\]](#)
- ACS Publications. (n.d.). Applications of Deuterium in Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020). 13.1: Introduction to Structure and Synthesis of Alcohols. Retrieved from [\[Link\]](#)
- New Jersey Department of Health. (n.d.). ISOBUTYL ALCOHOL HAZARD SUMMARY. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). Kinetic Isotope Effects. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 1-Propanol, 2-methyl- (CAS 78-83-1). Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN101759528B - Synthesizing method of 2-methylallyl alcohol.
- Pearson. (n.d.). Alcohol Synthesis Explained. Retrieved from [\[Link\]](#)

- Wikipedia. (n.d.). Kinetic isotope effect. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (A) Deuterated pharmaceuticals. (B) Pharmaceuticals metabolized at alcohol moieties. (C) Previous approaches. (D) This work: Ir-catalyzed α -selective deuteration of alcohols. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-Methylpropyl Alcohol-OD. PubChem Compound Database. Retrieved from [\[Link\]](#)
- EPFL. (n.d.). Kinetic Isotope Effect: Principles and its use in mechanism investigation. Retrieved from [\[Link\]](#)
- Asia Pacific Petrochemical Co., Ltd. (n.d.). Isobutanol (IBAL). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Alcohols as Alkylating Agents in the Cation-Induced Formation of Nitrogen Heterocycles. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 2-Propen-1-ol, 2-methyl- (CAS 513-42-8). Retrieved from [\[Link\]](#)
- ResearchGate. (2025). (PDF) Kinetic Isotope Effects in Organic and Biological Reactions. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Dilute Alloy Catalysts for the Synthesis of Isobutanol via the Guerbet Route: A Comprehensive Study. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 1-Propanol, 2-methyl-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

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Sources

- [1. macmillan.princeton.edu](https://1.macmillan.princeton.edu) [macmillan.princeton.edu]

- [2. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [3. Kinetic isotope effect - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. 2-Methylpropyl-2-D1 alcohol | C4H10O | CID 13696177 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. cdn isotopes.com \[cdnisotopes.com\]](https://cdnisotopes.com)
- [6. 1-Propanol, 2-methyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [7. arkema.com \[arkema.com\]](https://arkema.com)
- [8. chembk.com \[chembk.com\]](https://chembk.com)
- [9. Deuterium in drug discovery: progress, opportunities and challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [10. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [11. apcbkk.com \[apcbkk.com\]](https://apcbkk.com)
- [12. nj.gov \[nj.gov\]](https://nj.gov)
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